

Application Notes and Protocols for Orasol® Yellow 157 in Solvent-Based Systems

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Compound of Interest

Compound Name: Solvent yellow 157

Cat. No.: B1590582

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These application notes provide detailed guidance on the formulation of solvent-based systems using Orasol® Yellow 157. This document includes key physical and chemical properties, solubility data, and experimental protocols for incorporation and evaluation.

Introduction

Orasol® Yellow 157 is a mid-shade yellow metal-complex dye known for its excellent solubility in polar organic solvents and its insolubility in water.^{[1][2]} As a monoazo dye, it belongs to the 1:2 chrome complex chemical class.^{[2][3]} Its properties make it highly suitable for applications requiring high transparency, color strength, and stability, such as printing inks (flexographic and gravure), coatings, and coloring epoxies.^{[3][4][5]} This document outlines the essential data and procedures for effectively utilizing Orasol® Yellow 157 in solvent-based formulations.

Physical and Chemical Properties

A summary of the key physical and chemical properties of Orasol® Yellow 157 is provided in the table below.

Property	Value	Source
Chemical Class	Monoazo, 1:2 Chrome Complex	[1] [2]
C.I. Name	Solvent Yellow 82	[2]
CAS Number	85029-58-9	[1]
Physical State	Powder / Granule	[1] [2]
Appearance	Mid-shade yellow	[2] [4]
Density	1.24 g/mL (at 20°C)	[1]
Bulk Density	0.25 - 0.4 g/mL	[1]
Melting Point	>250 °C	[1]
pH	7.0 - 7.5	[1]

Solubility Data

Orasol® Yellow 157 exhibits good to excellent solubility in a range of polar solvents. The following table summarizes its solubility in various common solvents at room temperature. This data is critical for selecting the appropriate solvent system for your application.

Solvent	Solubility (g/L)
Alcohols	
Ethanol	>500
Methoxypropanol	>500
Esters	
Ethyl acetate	100
Methoxypropyl acetate	200
Ketones	
Acetone	300
Methyl ethyl ketone (MEK)	100
Cyclohexanone	60
Glycol Ethers	
Ethoxypropanol	300
Other	
Toluene	<30
White Spirit	<30
Water	Insoluble

Data sourced from a BASF brochure for Orasol® dyes.[3]

Experimental Protocols

The following protocols provide step-by-step guidance for the incorporation and evaluation of Orasol® Yellow 157 in solvent-based systems.

This protocol outlines a method to determine the saturation solubility of Orasol® Yellow 157 in a specific solvent or solvent blend.

- Preparation:
 - Accurately weigh 10 g of Orasol® Yellow 157 powder.
 - Measure 100 mL of the desired solvent into a 250 mL beaker equipped with a magnetic stir bar.
- Dissolution:
 - Place the beaker on a magnetic stir plate and begin stirring at a moderate speed to create a vortex without splashing.
 - Gradually add small, pre-weighed increments (e.g., 0.5 g) of Orasol® Yellow 157 to the solvent.
 - Allow the dye to completely dissolve before adding the next increment. Observe for any undissolved particles.
- Saturation Point Determination:
 - Continue adding the dye until a small amount of undissolved powder remains at the bottom of the beaker after 30 minutes of continuous stirring. This indicates that the solution is saturated.
 - Record the total weight of the dissolved dye.
- Calculation:
 - Calculate the maximum solute concentration in g/L using the following formula:
 - $\text{Solubility (g/L)} = (\text{Total weight of dissolved dye in g} / \text{Volume of solvent in mL}) \times 1000$
- Filtration (Optional):
 - For applications requiring a perfectly clear solution, filter the saturated solution through a fine mesh filter to remove any undissolved microparticles.^[5]

For ease of use in formulations, preparing a concentrated stock solution is recommended.

- Solvent Selection: Choose a solvent or solvent blend in which Orasol® Yellow 157 has high solubility (e.g., ethanol, methoxypropanol).
- Weighing and Mixing:
 - Based on the desired concentration (e.g., 10% w/v), weigh the appropriate amount of Orasol® Yellow 157.
 - Measure the corresponding volume of the selected solvent.
 - Slowly add the dye powder to the solvent while stirring to prevent agglomeration.[\[3\]](#)
- Dissolution: Continue stirring until the dye is completely dissolved. Gentle heating (e.g., to 40-50°C) can be used to expedite dissolution, but compatibility with the solvent's flash point should be considered.
- Storage: Store the stock solution in a sealed, light-protected container to prevent solvent evaporation and photodegradation.

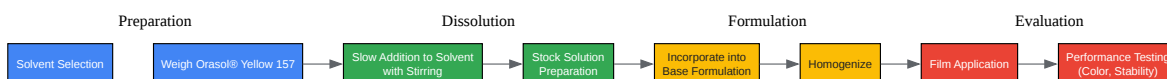
This protocol provides a method for assessing the coloristic properties and stability of Orasol® Yellow 157 in a final formulation.

- Formulation Preparation:
 - Prepare a base formulation (e.g., a clear binder or resin system) without the dye.
 - Incorporate the Orasol® Yellow 157 stock solution at a predetermined concentration (e.g., 1% of total solids).
 - Ensure thorough mixing to achieve a homogeneous distribution of the dye.
- Film Application:
 - Apply a thin film of the colored formulation onto a standardized substrate (e.g., prelacquered aluminum foil, polyester film, or glass slide) using a drawdown bar or spin coater to ensure a consistent film thickness.[\[3\]](#)
- Curing/Drying: Cure or dry the film according to the specifications of the binder system.

- Color Measurement:
 - Measure the color of the dried film using a spectrophotometer or colorimeter. Record the CIELAB values (L, a, b*).
 - These values provide a quantitative measure of the color strength and shade.
- Stability Testing (Lightfastness):
 - Expose a portion of the coated substrate to a controlled light source (e.g., a xenon arc weatherometer) for a specified duration.
 - Measure the color of the exposed sample and compare the CIELAB values to the unexposed sample to quantify the color change (ΔE^*).
- Chemical Resistance Testing:
 - Spot test the coated substrate with various chemicals relevant to the end-use application (e.g., acids, bases, oils, solvents).[\[4\]](#)[\[6\]](#)
 - After a specified contact time, visually assess for any bleeding, discoloration, or degradation of the film.

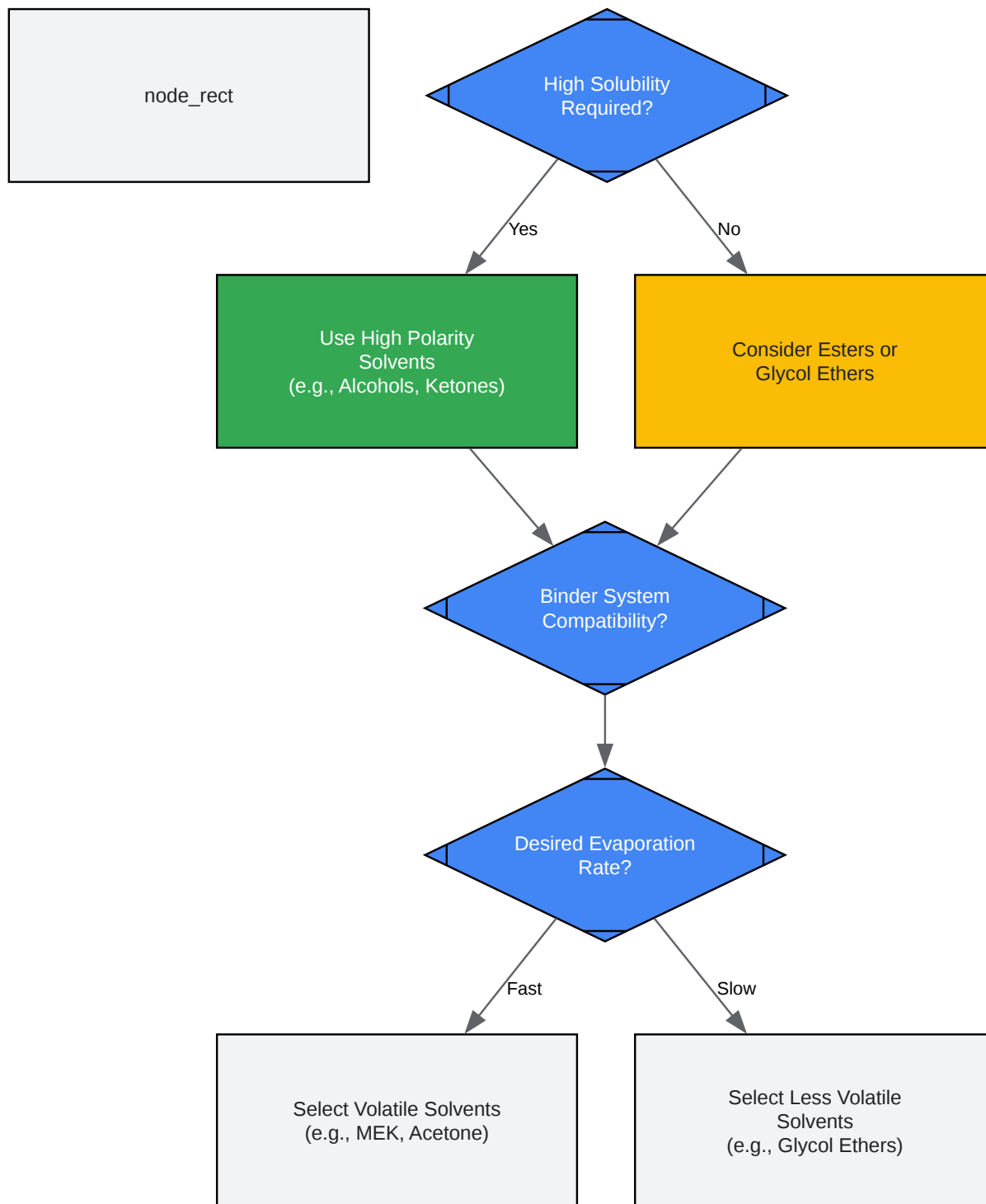
Visualization of Workflows and Relationships

The following diagrams illustrate key processes in formulating with Orasol® Yellow 157.



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Caption: A typical workflow for incorporating Orasol® Yellow 157 into a solvent-based system.



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Caption: Decision logic for selecting an appropriate solvent system for Orasol® Yellow 157.

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